

# What is the chemical structure of Acetylisoniazid?

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## Compound of Interest

Compound Name: Acetylisoniazid

Cat. No.: B140540

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## An In-depth Technical Guide to Acetylisoniazid

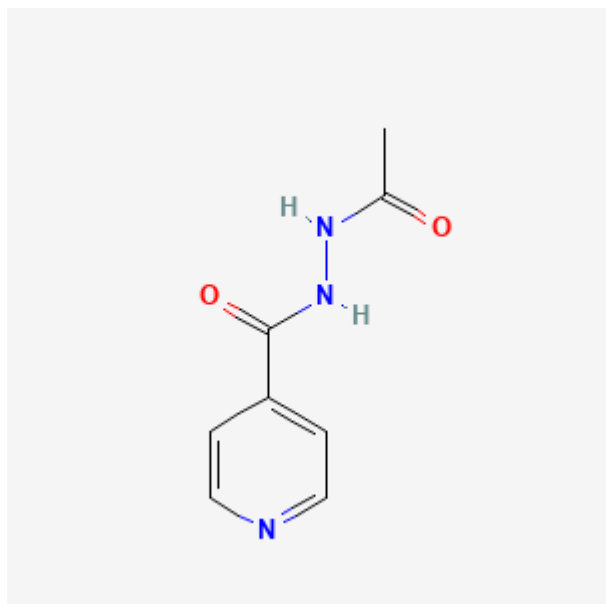
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and biological properties of **Acetylisoniazid**, a primary metabolite of the frontline anti-tuberculosis drug, Isoniazid.

### Chemical Identity and Structure

**Acetylisoniazid**, systematically named N'-acetylpyridine-4-carbohydrazide, is a carbohydrazide that results from the formal condensation of the carboxy group of isonicotinic acid with hydrazine, followed by the acetylation of the monosubstituted nitrogen atom[1][2]. It is the major and biologically inactive metabolite of Isoniazid[1].

The chemical structure of **Acetylisoniazid** is depicted below:



(Image Source: PubChem CID 71602)

## Physicochemical and Pharmacokinetic Properties

The fundamental physicochemical and computed properties of **Acetylisoniazid** are summarized in the table below. These parameters are crucial for understanding its behavior in biological systems and for the development of analytical methods.

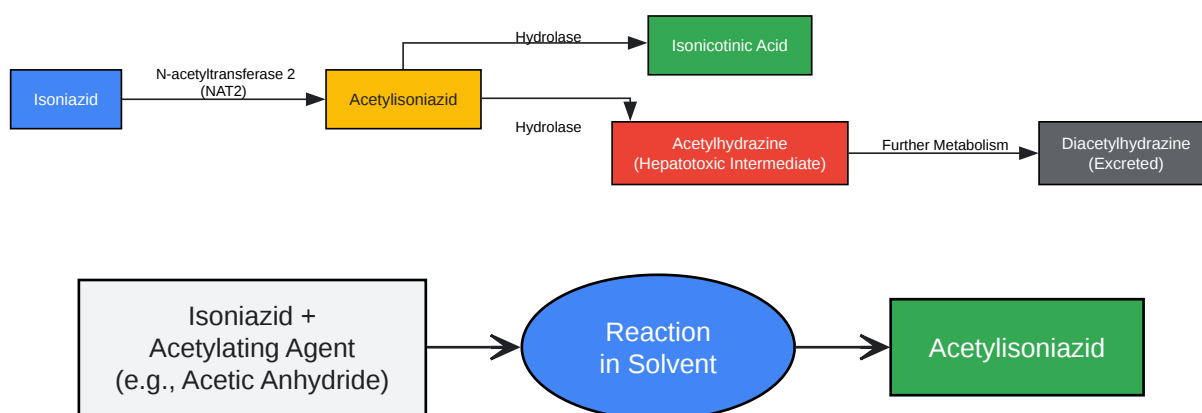
Property	Value	Reference
Identifiers		
IUPAC Name	N'-acetylpyridine-4-carbohydrazide	[1][3]
CAS Number	1078-38-2	
PubChem CID	71602	
Molecular Properties		
Molecular Formula	C8H9N3O2	
Molecular Weight	179.18 g/mol	
Exact Mass	179.069476538 Da	
Physicochemical Data		
Melting Point	105 °C (in Ethanol)	
Boiling Point (estimate)	311.69 °C	
XLogP3	-0.4	
Topological Polar Surface Area	71.1 Å²	
Hydrogen Bond Donor Count	2	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	1	

## Metabolic Pathway of Isoniazid

**Acetylisoniazid** is the product of the primary metabolic pathway of Isoniazid. This biotransformation is critical in drug development as it governs the parent drug's efficacy and potential for toxicity.

The major route of Isoniazid metabolism occurs in the liver, where it is acetylated by the enzyme N-acetyltransferase 2 (NAT2) to form **Acetylisoniazid**. The rate of this acetylation is

subject to genetic polymorphism, leading to "fast" and "slow" acetylator phenotypes in the population. **Acetylisoniazid** is subsequently hydrolyzed into isonicotinic acid and acetylhydrazine. Acetylhydrazine can be further metabolized and is implicated in the hepatotoxicity associated with Isoniazid therapy.



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## References

- 1. Acetylisoniazid | C<sub>8</sub>H<sub>9</sub>N<sub>3</sub>O<sub>2</sub> | CID 71602 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. medkoo.com [medkoo.com]
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